

Essential Safety and Logistical Information for Handling N-Oxalyglycine

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Compound of Interest

Compound Name: *N-Oxalyglycine*

Cat. No.: *B104121*

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemical reagents is paramount. This document provides procedural guidance for the safe use of **N-Oxalyglycine**, including personal protective equipment (PPE), handling protocols, and disposal plans.

Hazard Identification and Personal Protective Equipment

N-Oxalyglycine is classified as harmful if swallowed.[1] The toxicological properties of this compound have not been fully investigated, warranting careful handling to minimize exposure. [2] Adherence to the following personal protective equipment (PPE) guidelines is mandatory.

Protection Type	Required Equipment	Specifications and Rationale
Eye Protection	Chemical safety goggles or splash goggles	Must comply with OSHA's 29 CFR 1910.133 or European Standard EN166 to prevent eye contact. [2] [3]
Hand Protection	Impermeable chemical-resistant gloves	The specific glove material should be selected based on resistance to the product and breakthrough time. Due to a lack of specific testing data, consult with glove manufacturers for appropriate material selection.
Body Protection	Laboratory coat	To prevent skin exposure to the solid powder or solutions. [2] [3]
Respiratory Protection	NIOSH/MSHA approved respirator	Recommended when working outside of a fume hood, if dust is generated, or if irritation is experienced. A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements should be followed. [2] [3]
Engineering Controls	Approved fume hood	Work should be conducted in a fume hood to minimize inhalation exposure. [2]

Operational and Handling Protocols

Proper handling and storage are critical to maintaining the integrity of **N-Oxalylglycine** and ensuring laboratory safety.

Handling:

- Always wash hands thoroughly with soap and water after handling.[2]
- Avoid direct contact with eyes, skin, and clothing.[2][4]
- Do not eat, drink, or smoke in areas where **N-Oxalylglycine** is handled or stored.[3]
- Avoid the formation of dust and aerosols.[3]
- Ensure adequate ventilation when handling the compound.[3]

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[3]
- For long-term stability, storage at -20°C is recommended.[2][4]
- Keep away from strong oxidizing agents.[3]

Emergency and Disposal Procedures

In the event of an emergency, immediate and appropriate action is crucial.

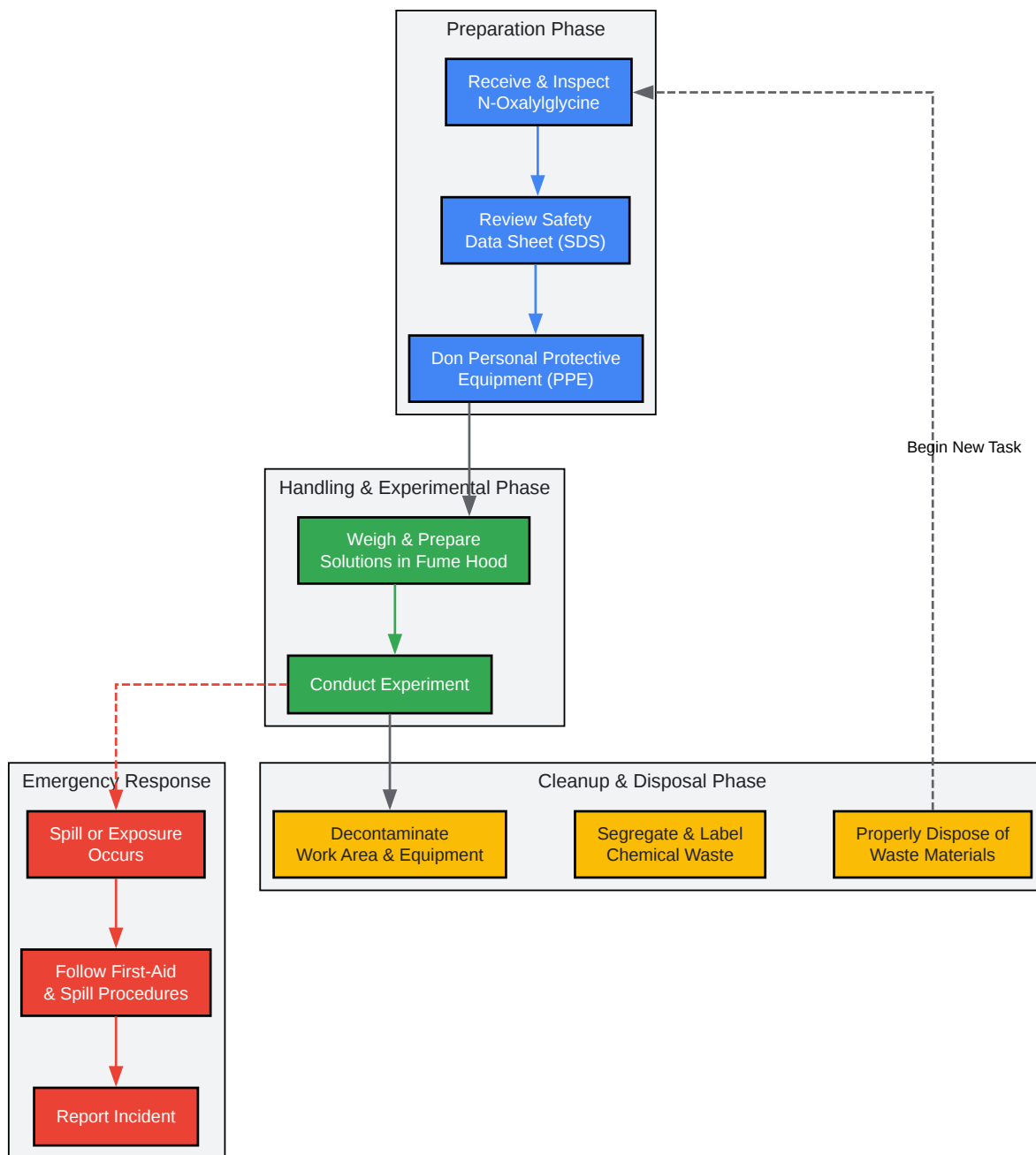
Situation	First-Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. [2] [3]
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing. If irritation persists, seek medical attention. [2] [3]
Ingestion	If the individual is conscious and alert, give 2-4 cupfuls of milk or water. Do not induce vomiting. Seek immediate medical attention. [2]
Inhalation	Remove the individual to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. [2] [3]

Spill Management: In case of a spill, ensure the area is well-ventilated. Wearing appropriate PPE, dampen the solid material with water to prevent dusting and transfer it to a suitable container for disposal.[\[5\]](#) The spill area should then be cleaned with a soap and water solution.[\[5\]](#)

Disposal: Dispose of **N-Oxalylglycine** and any contaminated materials in accordance with all applicable federal, state, and local regulations.[\[2\]](#)[\[3\]](#) Do not dispose of it down the drain.[\[3\]](#)

N-Oxalylglycine Handling Workflow

The following diagram outlines the logical workflow for the safe handling of **N-Oxalylglycine** from receipt to disposal.



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Caption: Workflow for the safe handling of **N-Oxalylglycine**.

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References

- 1. N-OXALYL GLYCINE - Safety Data Sheet [chemicalbook.com]
- 2. datasheets.scbt.com [datasheets.scbt.com]
- 3. fishersci.com [fishersci.com]
- 4. cdn.caymanchem.com [cdn.caymanchem.com]
- 5. Report | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
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